

Boron Trifluoride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Boron trifluoride

Cat. No.: B092126

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Boron trifluoride (BF₃) is a colorless, pungent, and toxic gas that serves as a versatile and powerful Lewis acid in a multitude of chemical transformations. Its unique electronic structure and high reactivity have established it as an indispensable tool in organic synthesis, polymer chemistry, and various industrial processes. This guide provides an in-depth overview of the core physical and chemical properties of **boron trifluoride**, detailed experimental protocols for their determination, and visualizations of key reaction pathways.

Physical Properties

Boron trifluoride is a gas at standard temperature and pressure, forming white fumes in moist air. It is characterized by a trigonal planar geometry with D_{3h} symmetry, resulting in a nonpolar molecule with no dipole moment. The boron-fluorine bonds in BF₃ are shorter than typical single bonds, suggesting a degree of π -bonding.

Table 1: Physical Properties of **Boron Trifluoride**

Property	Value	Reference
Molecular Formula	BF ₃	
Molar Mass	67.81 g/mol	
Appearance	Colorless gas	
Odor	Pungent, suffocating	
Melting Point	-126.8 °C (-196.2 °F; 146.3 K)	
Boiling Point	-100.3 °C (-148.5 °F; 172.8 K)	
Density (gas)	2.76 g/L	
Vapor Density (air=1)	2.38	
Solubility in Water	332 g/100 g at 0 °C (with hydrolysis)	
Solubility in other solvents	Soluble in concentrated sulfuric acid, nitric acid, benzene, toluene, hexane, chloroform, carbon tetrachloride, and methylene chloride.	
Critical Temperature	-12.3 °C	
Critical Pressure	49.85 bar (4.985 MPa)	
Dipole Moment	0 D	
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-1137 kJ/mol	

Chemical Properties and Reactivity

The chemical behavior of **boron trifluoride** is dominated by its nature as a strong Lewis acid, readily accepting electron pairs from a wide range of donors. This property underpins its extensive use as a catalyst in organic synthesis.

Lewis Acidity

The boron atom in BF_3 possesses an incomplete octet, having only six valence electrons, which makes it highly electron-deficient and a potent electron pair acceptor. It forms stable adducts with Lewis bases such as ethers, amines, and phosphines. The reaction with diethyl ether to form **boron trifluoride** diethyl etherate ($\text{BF}_3 \cdot \text{O}(\text{C}_2\text{H}_5)_2$) is a common method for handling this gaseous reagent in the laboratory.

While fluorine is highly electronegative, the Lewis acidity of boron trihalides follows the trend: $\text{BF}_3 < \text{BCl}_3 < \text{BBr}_3$. This is attributed to the degree of π -bonding from the halogen p-orbitals to the empty p-orbital of boron, which is strongest for fluorine and reduces the electron deficiency of the boron center.

Hydrolysis

Boron trifluoride reacts with water in a process of hydrolysis to produce boric acid (H_3BO_3) and fluoroboric acid (HBF_4). The reaction begins with the formation of an aquo adduct, $\text{H}_2\text{O} \cdot \text{BF}_3$, which then eliminates hydrogen fluoride (HF). The released HF subsequently reacts with more BF_3 to form fluoroboric acid. The hydrolysis is slow in cold water but more rapid in hot water.

Overall Hydrolysis Reaction: $4 \text{BF}_3 + 3 \text{H}_2\text{O} \rightarrow 3 \text{HBF}_4 + \text{H}_3\text{BO}_3$

Reactivity with Other Substances

- **Alkali and Alkaline Earth Metals:** Reacts with incandescence when heated with alkali metals (like sodium and potassium) and alkaline earth metals (except magnesium).
- **Organic Compounds:** It is a widely used catalyst in organic reactions, including:
 - **Friedel-Crafts Alkylation and Acylation:** Activates alkyl and acyl halides.
 - **Polymerization:** Initiates polymerization of unsaturated compounds like alkenes and epoxides.
 - **Esterification and Condensation Reactions.**
- **Halide Exchange:** Undergoes rapid halide exchange reactions with other boron trihalides.

Experimental Protocols

Determination of Physical Properties

1. Melting and Boiling Point Determination: The melting and boiling points of **boron trifluoride**, being a gas at room temperature, are determined using a cryostat. A sample of the gas is condensed in a cooled sample holder. For the melting point, the temperature is slowly increased, and the point at which the solid transitions to a liquid is observed. For the boiling point, the liquid is slowly warmed, and the temperature at which it boils at a controlled pressure (typically atmospheric pressure) is recorded.

2. Gas Density Measurement: The density of **boron trifluoride** gas can be determined using the ideal gas law (or more accurately, the van der Waals equation) by measuring the pressure, volume, and temperature of a known mass of the gas. A gas-tight syringe or a calibrated gas bulb can be used for this purpose.

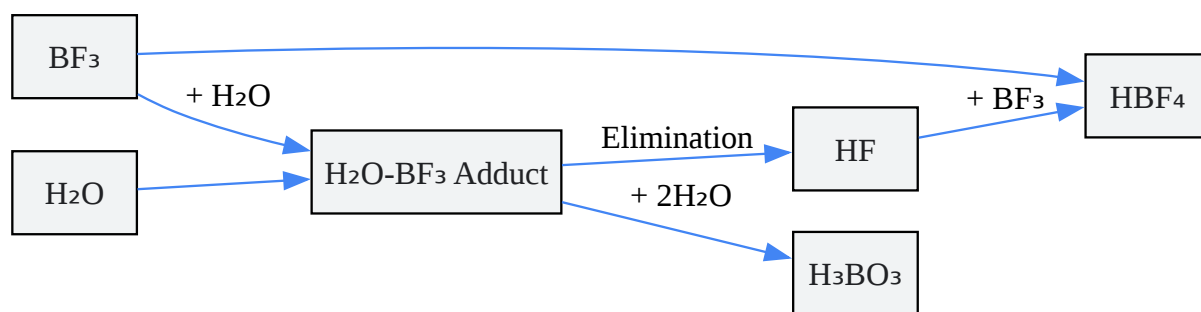
Investigation of Chemical Properties

1. Lewis Acidity Studies (NMR Spectroscopy): Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool to study the formation and properties of Lewis acid-base adducts of **boron trifluoride**. By monitoring the chemical shifts of nuclei such as ^{11}B , ^{19}F , and ^1H upon addition of a Lewis base to BF_3 , the formation of an adduct can be confirmed, and the equilibrium constant for the association can be determined.

2. Hydrolysis Kinetics (Stopped-Flow Spectroscopy): The kinetics of the rapid hydrolysis of **boron trifluoride** can be studied using a stopped-flow apparatus coupled with a spectrophotometer. Solutions of **boron trifluoride** and water are rapidly mixed, and the change in absorbance of a pH indicator or a species involved in the reaction is monitored over a short timescale (milliseconds to seconds). This allows for the determination of the rate law and mechanism of the hydrolysis reaction.

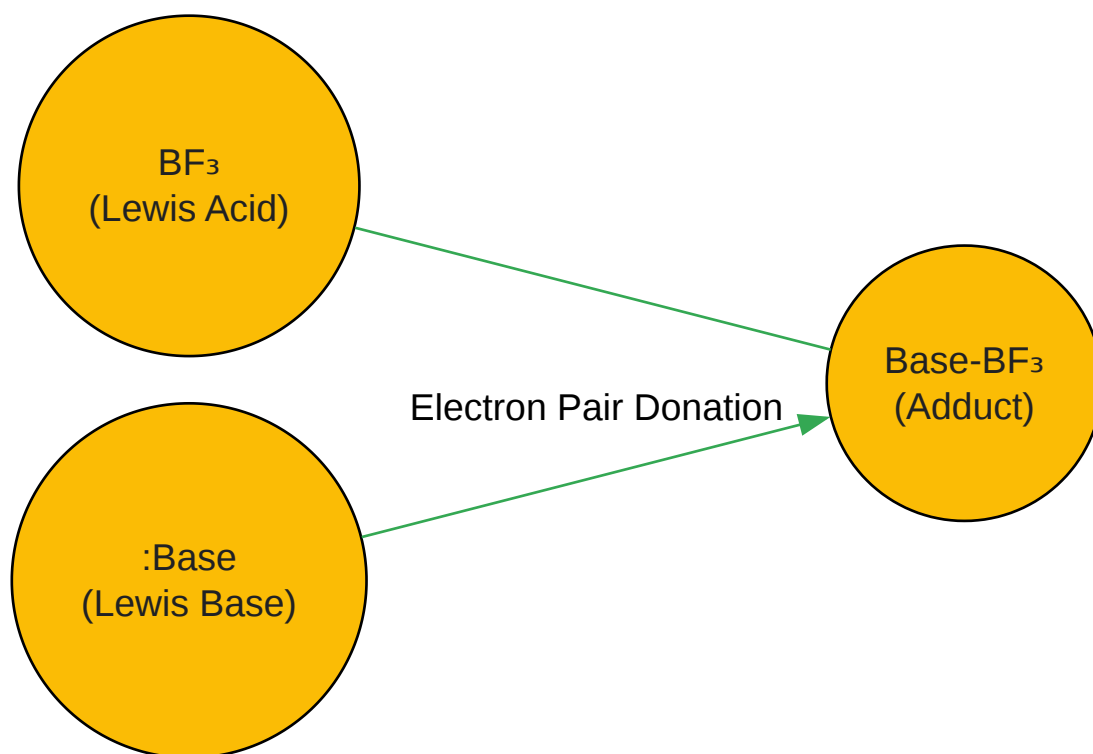
Visualizations

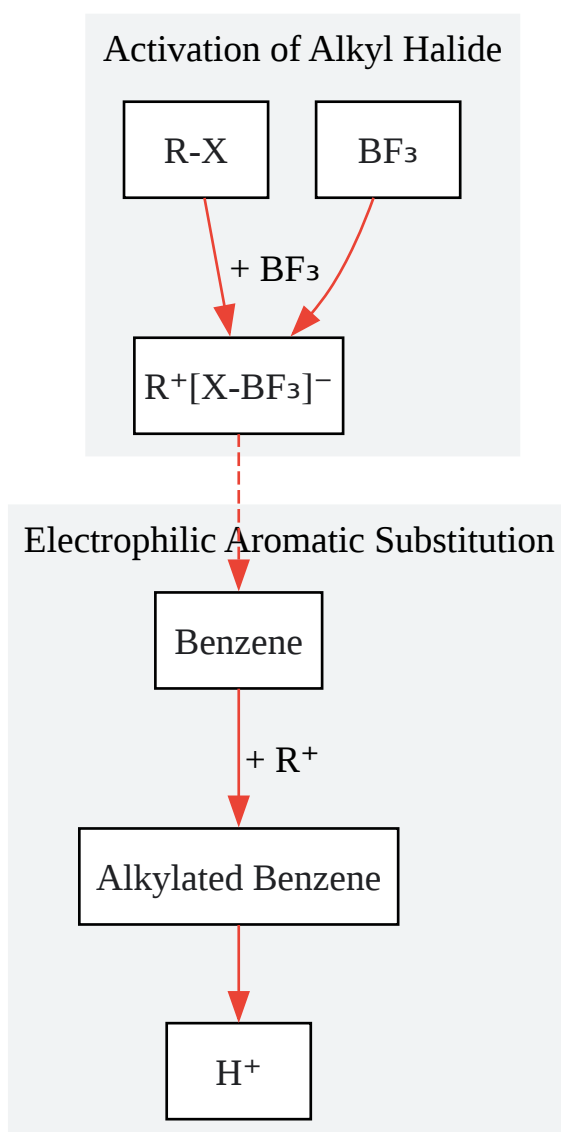
Reaction Mechanisms and Workflows



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Caption: Proposed mechanism for the hydrolysis of **boron trifluoride**.





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